

In-Depth Technical Guide: N-(3-Nitrophenyl)benzenesulfonamide (CAS 80-37-5)

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Compound of Interest

Compound Name: N-(3-Nitrophenyl)benzenesulfonamide

Cat. No.: B1606097

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(3-Nitrophenyl)benzenesulfonamide** (CAS 80-37-5), a benzenesulfonamide derivative of interest in medicinal chemistry and drug development. This document consolidates available physicochemical data, safety information, and insights into its potential biological activities, supported by experimental details where available.

Chemical and Physical Properties

N-(3-Nitrophenyl)benzenesulfonamide is a solid organic compound. While specific experimental data for this compound is limited, data for the closely related compound, 3-Nitrobenzenesulfonamide, provides valuable reference points.

Property	Value	Reference
CAS Number	80-37-5	N/A
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₄ S	N/A
Molecular Weight	278.28 g/mol	N/A
Melting Point	133-134 °C	[1]
Boiling Point	Not available	
Solubility	Generally soluble in organic solvents like alcohols and acetone; low solubility in water. [2] Specific quantitative data is not readily available.	

Synthesis and Experimental Protocols

The synthesis of **N-(3-Nitrophenyl)benzenesulfonamide** and its analogs typically involves the reaction of a substituted benzenesulfonyl chloride with a corresponding aniline derivative.

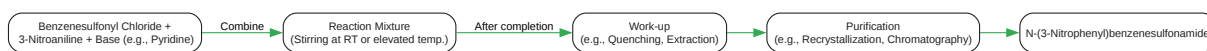
General Synthesis Protocol for N-Aryl Benzenesulfonamides:

A common synthetic route involves the reaction of benzenesulfonyl chloride with an appropriate aniline in the presence of a base to neutralize the hydrochloric acid byproduct.

Example Protocol for a related compound, 4-Methyl-**N-(3-nitrophenyl)benzenesulfonamide**:

The synthesis of 4-Methyl-**N-(3-nitrophenyl)benzenesulfonamide** is achieved by reacting 4-methylbenzenesulfonyl chloride with 3-nitroaniline.[3] This reaction is typically performed in the presence of a base such as pyridine or triethylamine.[3] The mixture is stirred, often at room temperature or with gentle heating, to drive the reaction to completion.[3]

Experimental Workflow for Synthesis:



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Caption: General workflow for the synthesis of N-aryl benzenesulfonamides.

Biological Activity and Potential Applications

Benzenesulfonamide derivatives are a well-established class of compounds with a broad spectrum of biological activities. While specific studies on **N-(3-Nitrophenyl)benzenesulfonamide** are not abundant, the activities of related compounds suggest potential areas of investigation.

Antimicrobial Activity

The sulfonamide functional group is a key pharmacophore in a class of antibiotics known as sulfa drugs. These compounds act as competitive inhibitors of the enzyme dihydropteroate synthase (DHPS), which is crucial for folic acid synthesis in bacteria.[3] By blocking this pathway, sulfonamides inhibit bacterial growth. The presence of the nitro group on the phenyl ring of **N-(3-Nitrophenyl)benzenesulfonamide** may influence its antimicrobial potency and spectrum.

Anticancer Potential

Several benzenesulfonamide derivatives have been investigated for their anticancer properties.[4] Some have been shown to inhibit receptor tyrosine kinases (RTKs), which are often overexpressed in cancer cells and play a critical role in cell proliferation and survival.[4] For instance, certain benzenesulfonamide analogs have demonstrated inhibitory activity against the TrkA receptor, a target in glioblastoma.[4]

Cardiovascular Effects

Studies on various benzenesulfonamide derivatives have indicated potential effects on the cardiovascular system. Some analogs have been shown to decrease perfusion pressure and coronary resistance in isolated heart models, possibly through interaction with calcium channels.[5]

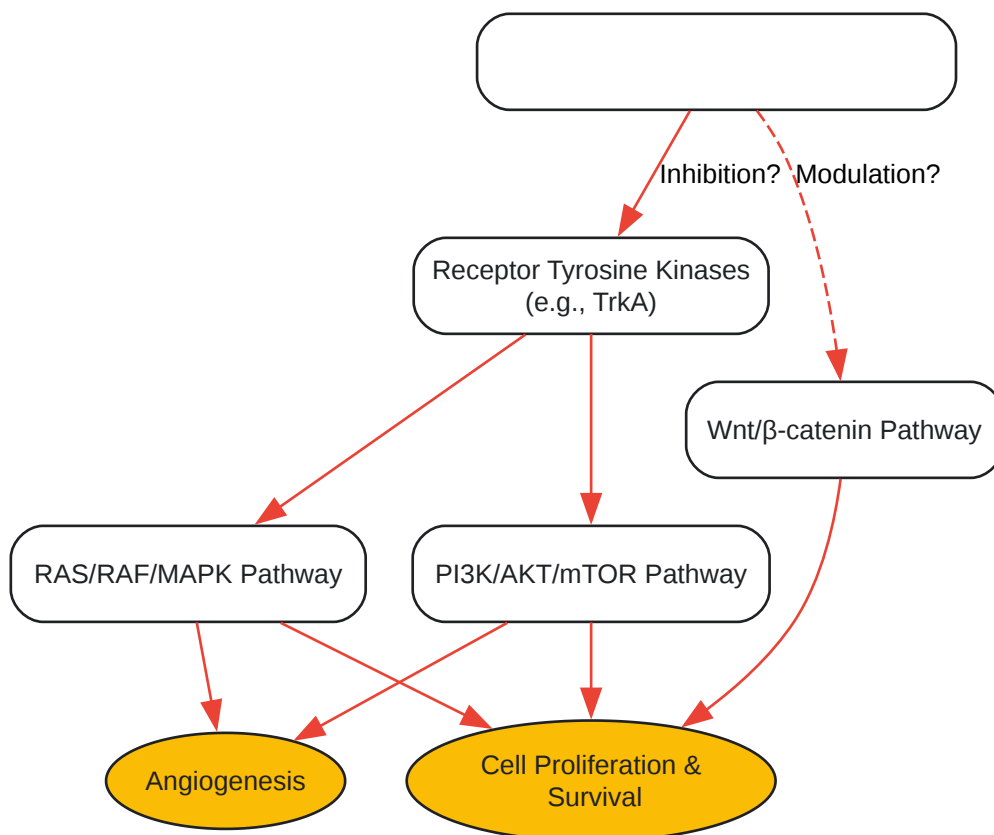
Enzyme Inhibition

Beyond DHPS, the benzenesulfonamide scaffold is a known inhibitor of other enzymes, notably carbonic anhydrases.[6] Carbonic anhydrase inhibitors have therapeutic applications as diuretics, antiglaucoma agents, and in the treatment of epilepsy.[6]

Signaling Pathway Interactions

The precise signaling pathways modulated by **N-(3-Nitrophenyl)benzenesulfonamide** have not been elucidated. However, based on the activities of related compounds, several pathways could be of interest for future research.

Potential Signaling Pathway Involvement:



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Caption: Potential signaling pathways that may be modulated by benzenesulfonamide derivatives.

Safety and Handling

Detailed toxicological data for **N-(3-Nitrophenyl)benzenesulfonamide** is not available.

However, safety data for the related compound, 3-Nitrobenzenesulfonamide, indicates that it may cause skin, eye, and respiratory irritation.^[7] Standard laboratory safety precautions should be observed when handling this compound.

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Measures:

- Wear protective gloves, clothing, and eye/face protection.
- Use only in a well-ventilated area.
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Wash hands thoroughly after handling.

Conclusion

N-(3-Nitrophenyl)benzenesulfonamide is a compound with potential for further investigation in drug discovery, particularly in the areas of antimicrobial and anticancer research. Its structural similarity to known bioactive molecules suggests that it may interact with various biological targets and signaling pathways. Further studies are warranted to fully characterize its physicochemical properties, biological activity profile, and mechanism of action to unlock its therapeutic potential. Researchers are encouraged to conduct detailed in vitro and in vivo studies to build upon the foundational information presented in this guide.

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